Application Notes and Protocols: NBC19 Experimental Protocol for Cell Culture

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Compound of Interest

Compound Name: *NBC19*

Cat. No.: *B2364002*

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Audience: Researchers, scientists, and drug development professionals.

Introduction:

This document provides a detailed experimental protocol for the culture of cells, with a focus on general best practices that can be adapted for specific cell lines, potentially including those designated as **NBC19**. The protocols outlined below cover essential procedures from resuscitation of cryopreserved cells to routine subculture and banking. Additionally, this document includes a representative signaling pathway for CD19, a critical B-cell co-receptor, which may be relevant to cell lines with this designation, and a general experimental workflow.

Data Presentation

The following tables summarize typical quantitative data obtained during cell culture. These values should be determined empirically for each specific cell line.

Table 1: Cell Thawing and Initial Culture Parameters

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Parameter	Recommended Value	Notes
Initial Seeding Density	4-5 x 10^5 cells/mL[1]	Can vary based on cell type.
Time to Confluency	7-10 days	Monitor daily post-resuscitation.
Initial FBS Concentration	20%[1]	For initial recovery, can be reduced later.
Centrifugation Speed	100-150 x g[1]	For 5 minutes.

Table 2: Subculture Parameters

Parameter	Recommended Value	Notes
Confluency for Subculture	80-90%[2][3]	To maintain cells in logarithmic growth phase.[4]
Trypsin-EDTA Concentration	0.05% - 0.25%[5]	Dependent on cell adherence.
Incubation with Trypsin	2-10 minutes at 37°C[1]	Monitor microscopically to prevent over-trypsinization.
Subculture Seeding Density	2-5 x 10^5 cells/mL	Adjust to achieve desired confluency in 2-3 days.
Centrifugation Speed	150-300 x g[2]	For 3-5 minutes.

Table 3: Cryopreservation Parameters

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Parameter	Recommended Value	Notes
Cell Density for Freezing	1 x 10^6 - 1 x 10^7 cells/mL[2]	Higher density can improve post-thaw viability.
Cryoprotectant	5-10% DMSO or Glycerol	Essential to prevent ice crystal formation.
Cooling Rate	-1°C per minute	Use a controlled-rate freezer or a freezing container.
Long-term Storage	Liquid nitrogen vapor phase	To maintain cell viability over extended periods.

Experimental Protocols

Protocol 1: Resuscitation of Cryopreserved Cells

- Preparation:
  - Pre-warm complete growth medium to 37°C in a water bath.
  - Prepare a sterile 15 mL conical tube.
- Thawing:
  - Retrieve the cryovial from liquid nitrogen storage and transport it on dry ice.
  - Quickly thaw the vial by immersing it in a 37°C water bath for approximately 1-2 minutes, until only a small amount of ice remains.[1]
  - Wipe the entire vial with 70% alcohol before opening in a sterile biosafety cabinet.[1]
- Cell Recovery:
  - Carefully pipette the entire contents of the vial into the 15 mL conical tube.[1]
  - Slowly add 8-10 mL of pre-warmed complete growth medium to the cell suspension.[5]
  - Centrifuge the cell suspension at 150 x g for 5 minutes.[1]

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- Aspirate the supernatant, which contains the cryoprotectant.
- Gently resuspend the cell pellet in 10-20 mL of fresh, pre-warmed complete growth medium.[1]

- Plating and Incubation:
  - Perform a viable cell count using a hemocytometer and trypan blue stain.
  - Seed the cells into a new, labeled culture flask at the recommended seeding density.[1]
  - Incubate the flask at 37°C in a humidified incubator with 5% CO_2.
  - Observe the culture after 24 hours and monitor daily.[1]

Protocol 2: Subculturing of Adherent Cells

- Observation:
  - Examine the cell culture using an inverted phase-contrast microscope to assess confluency and check for any signs of contamination.[1]

- Cell Detachment:
  - Aseptically remove and discard the culture medium.
  - Wash the cell monolayer with a sterile, calcium- and magnesium-free phosphate-buffered saline (PBS) to remove any remaining medium and serum.[2]
  - Add a minimal volume of pre-warmed trypsin-EDTA solution to cover the cell monolayer (e.g., 1 mL per 25 cm^2).[1]
  - Incubate the flask at 37°C for 2-10 minutes, or until cells detach.[1] Gently tap the side of the flask to aid detachment.[1]

- Neutralization and Collection:
  - Add at least twice the volume of complete growth medium to the flask to inactivate the trypsin.

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- Transfer the cell suspension to a sterile centrifuge tube.
- Centrifuge the cells at 150 x g for 5 minutes.[1]

- Reseeding:
  - Discard the supernatant and resuspend the cell pellet in a small volume of fresh culture medium.[1]
  - Perform a cell count.
  - Dilute the cell suspension to the desired seeding density in a new, labeled flask with fresh medium.[1]
  - Incubate the new culture at 37°C and 5% CO_2.

Protocol 3: Cryopreservation of Cells

- Preparation:
  - Culture cells to be frozen to approximately 90% confluency.[2]
  - Prepare a freezing medium consisting of complete growth medium with 5-10% DMSO. Keep the freezing medium on ice.
  - Label cryovials with the cell line name, passage number, and date.

- Cell Harvest:
  - Follow the steps for cell detachment and collection as described in the subculturing protocol.
  - Perform a viable cell count.

- Freezing:
  - Centrifuge the required number of cells and resuspend the pellet in the chilled freezing medium at a concentration of 10^6–10^7 cells/mL.[2]

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- Aliquot the cell suspension into the labeled cryovials.[2]
- Place the vials in a controlled-rate freezing container and store at -80°C for at least 24 hours.
- Transfer the vials to a liquid nitrogen dewar for long-term storage.[2]

Signaling Pathways and Workflows

CD19 Signaling Pathway

The following diagram illustrates a simplified signaling pathway for the B-cell co-receptor CD19. Ligation of CD19, often in conjunction with the B-cell receptor (BCR), initiates a cascade of downstream signaling events. This leads to the activation of several key pathways, including the Phosphatidylinositol 3-kinase (PI3K) and Mitogen-activated protein kinase (MAPK) pathways, which are crucial for B-cell activation, proliferation, and differentiation.[6]

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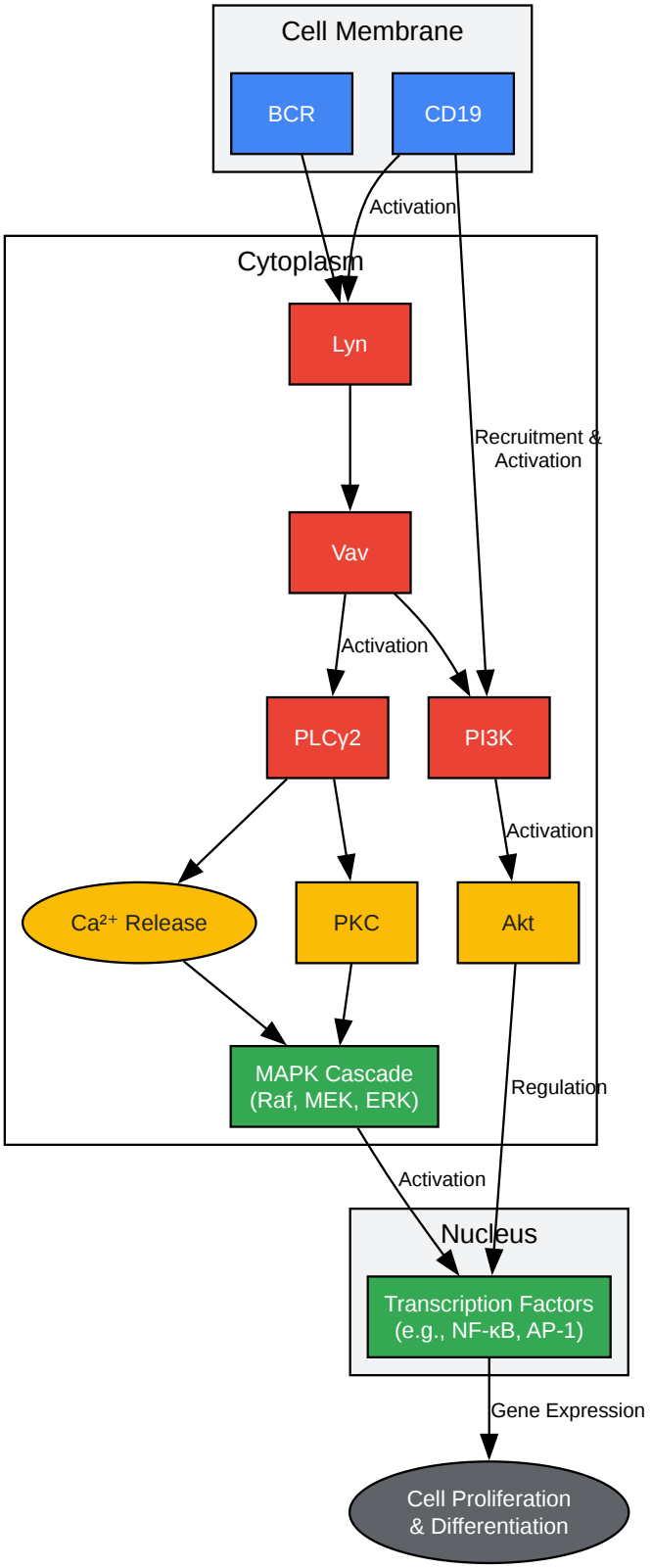

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Caption: A diagram of the CD19 signaling pathway.

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General Cell Culture Workflow

The workflow below outlines the logical progression of steps in a typical cell culture process, from initial cell retrieval to expansion and banking.

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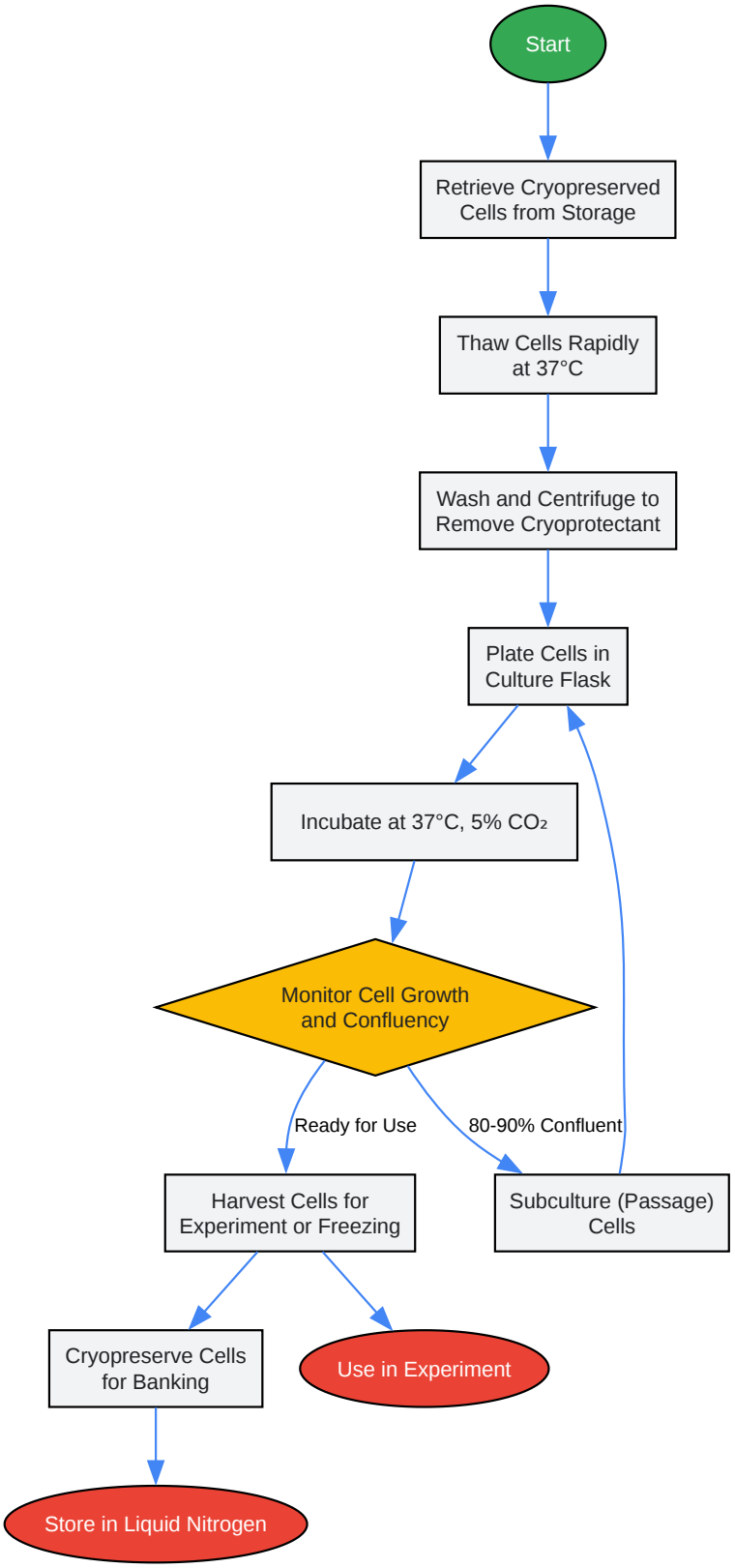

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Caption: A general workflow for mammalian cell culture.

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